

A Comprehensive Technical Guide to the Physical Properties of **tert-Butyl Cyanoacetate**

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Compound of Interest

Compound Name: *tert-Butyl cyanoacetate*

Cat. No.: *B107979*

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Introduction

tert-Butyl cyanoacetate (t-BCA) is a versatile organic compound widely utilized as a key intermediate in the synthesis of a diverse range of pharmaceutical and agrochemical products. [1] Its unique chemical structure, featuring a bulky tert-butyl ester group and a reactive nitrile functional group, makes it a valuable building block in various condensation and nucleophilic substitution reactions.[1] This technical guide provides an in-depth overview of the core physical properties of **tert-butyl cyanoacetate**, complete with experimental protocols for their determination and a detailed workflow for its synthesis, to support its effective application in research and development.

Core Physical and Chemical Properties

The fundamental physical and chemical identifiers for **tert-butyl cyanoacetate** are summarized below.

Identifier	Value	Reference
CAS Number	1116-98-9	[2] [3]
Molecular Formula	C ₇ H ₁₁ NO ₂	[3]
Molecular Weight	141.17 g/mol	[3]
IUPAC Name	tert-butyl 2-cyanoacetate	[4]
Synonyms	Cyanoacetic Acid tert-Butyl Ester, t-Butyl Cyanoacetate	[3]
SMILES	CC(C)(C)OC(=O)CC#N	[4]
InChI Key	BFNYNEMRWHFIMR-UHFFFAOYSA-N	[4]

Quantitative Physical Properties

A comprehensive summary of the key physical properties of **tert-butyl cyanoacetate** is presented in the following table. These properties are crucial for its handling, storage, and application in various experimental setups.

Property	Value	Conditions	Reference
Appearance	Colorless to pale yellow liquid	Ambient	[1]
Odor	Fruity or odorless	Ambient	[1]
Density	0.988 g/mL	at 20 °C	[3]
Boiling Point	40-42 °C	at 0.1 mmHg	[3]
	67-68 °C	at 1.5 mmHg	[5]
Flash Point	91 °C	Closed Cup	[6]
Refractive Index	1.420	at 20 °C	[7]
Solubility	Limited solubility in water; Soluble in organic solvents (e.g., ethanol, ether)	Ambient	[1]
Storage	2-8°C, under inert atmosphere	-	

Experimental Protocols

Detailed methodologies for the determination of key physical properties and the synthesis of **tert-butyl cyanoacetate** are provided below.

Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common laboratory method for determining the boiling point of a small quantity of liquid is the capillary tube method.[\[8\]](#)

Apparatus:

- Thiele tube or similar heating apparatus (e.g., aluminum block)[\[9\]](#)
- Thermometer

- Fusion tube (small test tube)
- Capillary tube, sealed at one end[8]
- Sample of **tert-butyl cyanoacetate**
- Heat source (e.g., Bunsen burner with tripod and gauze, or heating mantle)

Procedure:

- A small amount (a few drops) of **tert-butyl cyanoacetate** is placed into the fusion tube.[9]
- The capillary tube, with its sealed end facing upwards, is placed inside the fusion tube containing the sample.[8]
- The fusion tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The entire assembly is placed in the Thiele tube containing a high-boiling point liquid (e.g., mineral oil or silicone oil).
- The apparatus is heated slowly and gently.[9]
- As the temperature rises, air trapped in the capillary tube will expand and slowly bubble out.
- Upon reaching the boiling point, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.[9]
- The heat source is removed, and the liquid is allowed to cool.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Determination of Density (Pycnometer or Graduated Cylinder Method)

Density is a fundamental physical property defined as the mass of a substance per unit volume.[10]

Apparatus:

- Pycnometer (density bottle) or a graduated cylinder.[\[10\]](#)
- Analytical balance
- Thermometer
- Sample of **tert-butyl cyanoacetate**

Procedure:

- The mass of a clean, dry pycnometer or 10-mL graduated cylinder is accurately measured using an analytical balance.[\[11\]](#)
- The container is filled with a known volume of **tert-butyl cyanoacetate**. If using a graduated cylinder, the volume is read from the bottom of the meniscus.[\[10\]](#)[\[11\]](#)
- The combined mass of the container and the liquid is measured.[\[11\]](#)
- The temperature of the liquid is recorded.
- The density (ρ) is calculated using the formula: $\rho = (\text{mass of liquid}) / (\text{volume of liquid})$ where the mass of the liquid is the combined mass minus the mass of the empty container.[\[10\]](#)
- For higher accuracy, the procedure should be repeated, and the average density calculated.
[\[10\]](#)

Determination of Refractive Index (Abbe Refractometer)

The refractive index is a dimensionless number that describes how fast light travels through a material. It is a characteristic property of a substance.

Apparatus:

- Abbe refractometer
- Constant temperature water bath

- Dropper
- Sample of **tert-butyl cyanoacetate**
- Solvent for cleaning (e.g., ethanol or acetone)
- Soft tissue paper

Procedure:

- The refractometer is calibrated using a standard sample with a known refractive index (e.g., distilled water).
- The prism of the refractometer is cleaned with a suitable solvent and dried with a soft tissue.
- A few drops of **tert-butyl cyanoacetate** are placed on the surface of the prism using a dropper.
- The prism is closed and the light source is switched on.
- The adjustment knob is used to bring the boundary line between the light and dark fields into the center of the crosshairs seen through the eyepiece.
- The refractive index is read directly from the instrument's scale.
- The temperature at which the measurement is taken should be controlled and recorded, as the refractive index is temperature-dependent.

Synthesis of tert-Butyl Cyanoacetate

tert-Butyl cyanoacetate can be synthesized via several routes, including the direct esterification of cyanoacetic acid with tert-butanol.[\[12\]](#)[\[13\]](#)

Materials:

- Cyanoacetic acid
- tert-Butanol

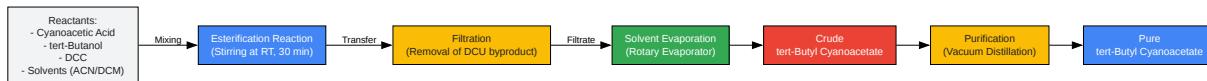
- N,N'-Dicyclohexylcarbodiimide (DCC)
- Dichloromethane (DCM)
- Acetonitrile
- Celite

Procedure:

- Cyanoacetic acid (1.0 eq) is suspended in acetonitrile.[13]
- tert-Butanol (1.25 eq) is added to the suspension.[13]
- A solution of DCC (1.1 eq) in dichloromethane is added to the reaction mixture while stirring at room temperature.[13]
- The reaction mixture is stirred for approximately 30 minutes.[13]
- The mixture is then filtered through Celite to remove the precipitated dicyclohexylurea.[13]
- The solvents are removed from the filtrate by evaporation under reduced pressure to yield the crude **tert-butyl cyanoacetate** product.[13]
- Further purification can be achieved by vacuum distillation.

Visualized Experimental Workflow

The following diagram illustrates the key steps in the synthesis and purification of **tert-butyl cyanoacetate**.



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Caption: Workflow for the synthesis and purification of **tert-butyl cyanoacetate**.

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References

- 1. CAS 1116-98-9: tert-Butyl cyanoacetate | CymitQuimica [cymitquimica.com]
- 2. scbt.com [scbt.com]
- 3. chemwhat.com [chemwhat.com]
- 4. tert-Butyl cyanoacetate | C7H11NO2 | CID 70693 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. One Synthetic Approach of t-Butyl cyanoacetate - Chempedia - LookChem [lookchem.com]
- 6. tert-Butyl cyanoacetate | 1116-98-9 [chemicalbook.com]
- 7. 氰乙酸叔丁酯 ≥97.0% (GC) | Sigma-Aldrich [sigmaaldrich.com]
- 8. byjus.com [byjus.com]
- 9. Boiling Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 10. Experiments to determine density of liquid apparatus method calculation density bottle burette measuring cylinder balance IGCSE/GCSE Physics revision notes [docbrown.info]
- 11. chem.libretexts.org [chem.libretexts.org]
- 12. Page loading... [guidechem.com]
- 13. tert-Butyl cyanoacetate synthesis - chemicalbook [chemicalbook.com]
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